

# Application of Galactose-6-Phosphate in Enzyme Kinetics Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Galactose-6-phosphate

Cat. No.: B1197297

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

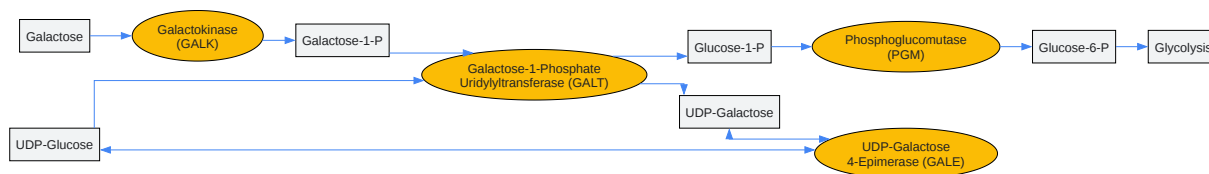
**Galactose-6-phosphate** (Gal-6-P) is a key intermediate in galactose metabolism, primarily situated within the tagatose-6-phosphate pathway. Its central position makes it a critical substrate and potential regulator for several enzymes, rendering it an invaluable tool for enzyme kinetics studies. Understanding the interactions of enzymes with Gal-6-P is fundamental for elucidating metabolic pathways, diagnosing metabolic disorders, and developing therapeutic interventions. These application notes provide detailed protocols and data for studying enzymes that utilize or are influenced by **Galactose-6-phosphate**.

## Metabolic Pathways Involving Galactose-6-Phosphate

Galactose metabolism in many organisms occurs via two primary pathways: the Leloir pathway and the tagatose-6-phosphate pathway. Gal-6-P is a direct substrate in the tagatose-6-phosphate pathway and can indirectly influence the Leloir pathway.

### Leloir Pathway

The Leloir pathway converts galactose to glucose-6-phosphate. While Gal-6-P is not a direct intermediate, the enzymes in this pathway are crucial for overall galactose metabolism and can be subject to indirect regulation by downstream metabolites.[\[1\]](#)[\[2\]](#)[\[3\]](#)



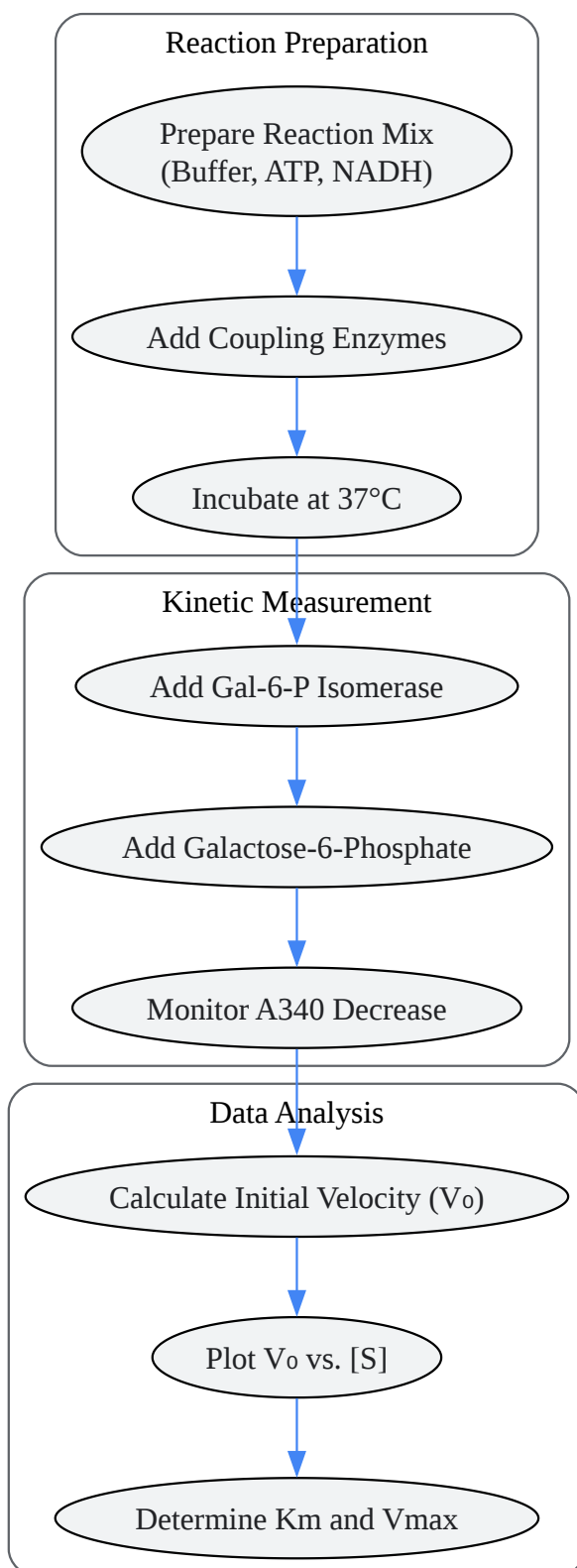
[Click to download full resolution via product page](#)

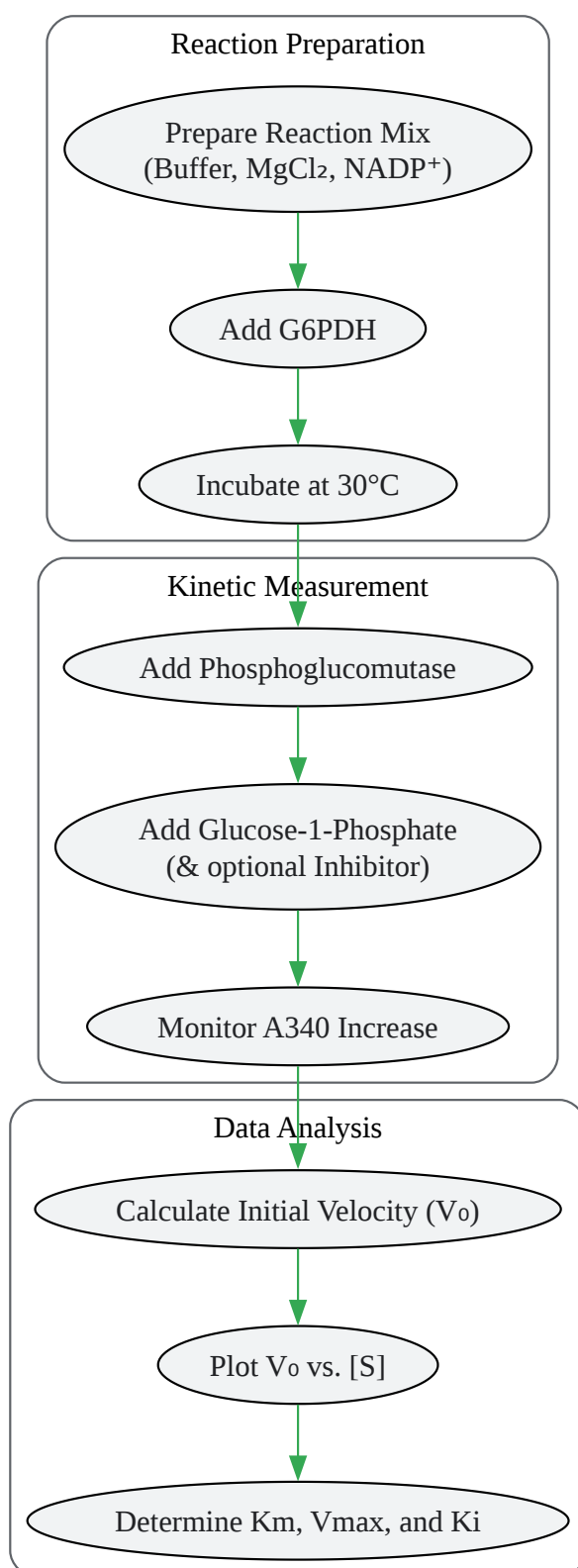
Figure 1: The Leloir Pathway for Galactose Metabolism.

## Tagatose-6-Phosphate Pathway

This pathway is central to the application of Gal-6-P in enzyme kinetics, as Gal-6-P is a key substrate for **Galactose-6-phosphate** isomerase.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Galactose Metabolism | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. microbenotes.com [microbenotes.com]
- To cite this document: BenchChem. [Application of Galactose-6-Phosphate in Enzyme Kinetics Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197297#application-of-galactose-6-phosphate-in-enzyme-kinetics-studies]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

